

TAK-593 Overview and Key Characteristics

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Compound Focus: Tak-593

CAS No.: 1005780-62-0

Cat. No.: S548095

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TAK-593 is a novel, orally bioavailable, small-molecule receptor tyrosine kinase inhibitor [1]. Its core mechanism involves highly potent and selective inhibition of vascular endothelial growth factor and platelet-derived growth factor receptor tyrosine kinase families [2] [3].

The compound exhibits a uniquely long-acting inhibitory profile towards VEGFR2 and PDGFR β [2]. A key characteristic for researchers is that **potent anti-tumor effects were observed in pre-clinical models despite low levels of systemic plasma exposure** [2]. Pharmacodynamic markers like phospho-VEGFR2 remained almost completely suppressed even after blood and tissue concentrations of **TAK-593** fell below the detectable limit, suggesting its long duration of enzyme inhibition contributes significantly to its potent activity [2].

Quantitative Biochemical and Cellular Profiling

The table below summarizes key inhibitory concentration (IC50) data for **TAK-593** from biochemical and cellular assays.

Target/Kinase	IC50 (nM)	Assay Type
VEGFR1	3.2	Biochemical [4] [1]
VEGFR2	0.95	Biochemical [4] [1]

Target/Kinase	IC50 (nM)	Assay Type
VEGFR3	1.1	Biochemical [4] [1]
PDGFR α	4.3	Biochemical [4] [1]
PDGFR β	13	Biochemical [4] [1]
Fms	10	Biochemical [4] [1]
Ret	18	Biochemical [4] [1]
HUVEC Proliferation	0.30	Cellular (VEGF-stimulated) [4] [1]

Key Experimental Protocols

Here are detailed methodologies for key experiments cited in the literature for **TAK-593**.

VEGFR2 Kinase Enzyme Assay

- **Purpose:** To measure the direct inhibition of VEGFR2 kinase activity by **TAK-593** [1].
- **Procedure:**
 - The enzyme reaction is carried out in a buffer containing 50 mM Tris-HCl (pH 7.5), 5 mM MnCl₂, 5 mM MgCl₂, 0.01% Tween-20, and 2 mM DTT.
 - The reaction mixture includes 10 μ M ATP, 0.1 μ g/mL biotinylated polyGluTyr (4:1), and 0.1 nM of VEGFR2.
 - The compound (**TAK-593**) and enzyme are pre-incubated for five minutes at room temperature before initiating the catalysis with ATP.
 - Reactions are stopped by adding 25 μ L of 100 mM EDTA.
 - Detection is performed using streptavidin-coated donor and acceptor beads in 62.5 mM HEPES (pH 7.4), 250 mM NaCl, and 0.1% BSA. The plate is incubated overnight in the dark and read by a plate reader [1].

HUVEC Proliferation Assay

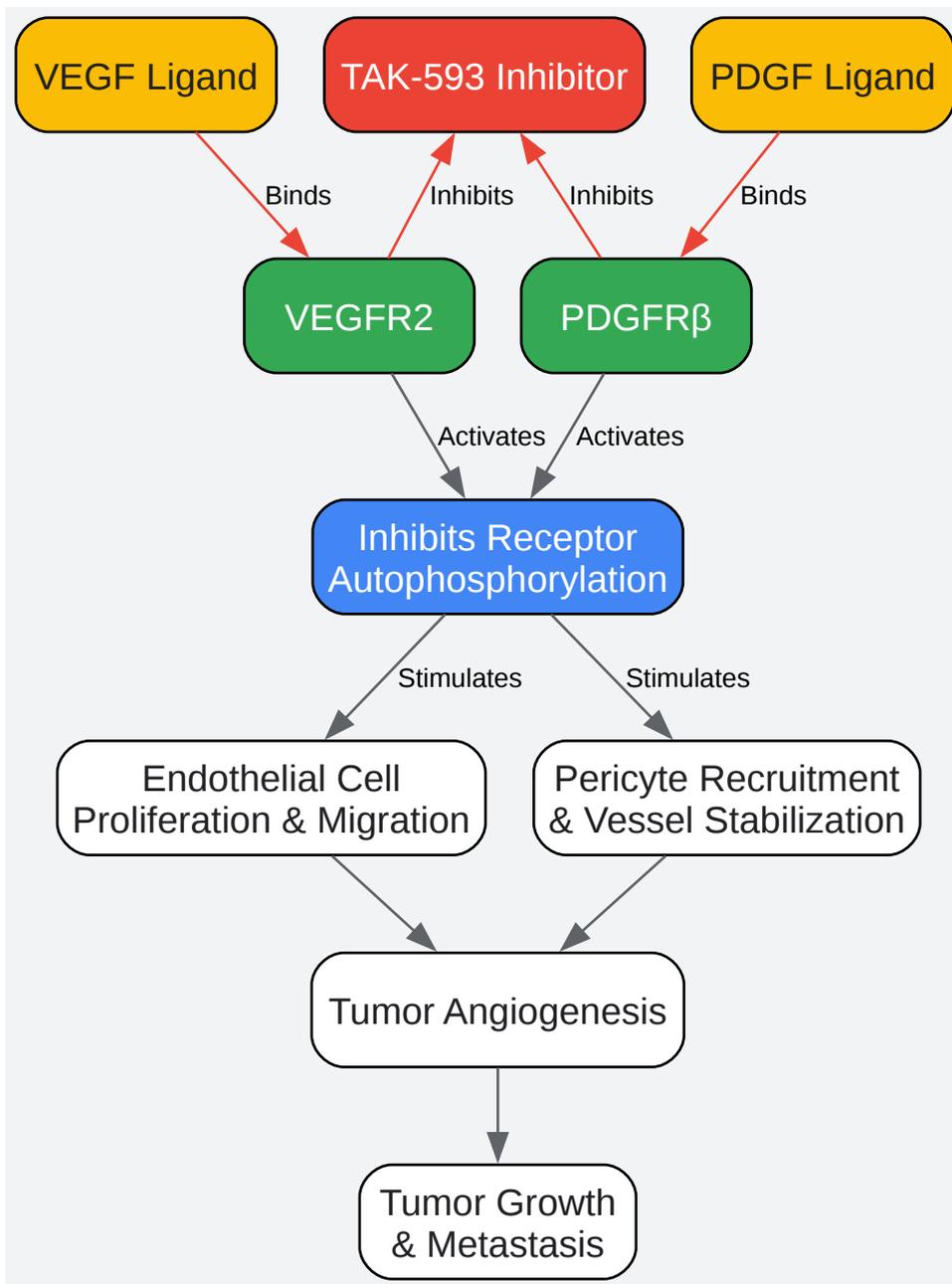
- **Purpose:** To assess the inhibitory effect of **TAK-593** on VEGF-stimulated endothelial cell proliferation [4] [1].
- **Procedure:**
 - Seed Human Umbilical Vein Endothelial Cells (HUVECs) at a density of 3,000 cells/well in a 96-well plate using Human Endothelial-SFM Growth Medium supplemented with 3% fetal bovine serum (FBS).
 - Incubate the cells overnight at 37°C in a 5% CO₂ incubator.
 - Add the test compound (**TAK-593**) at various concentrations, followed by the addition of 60 ng/mL VEGF.
 - Culture the cells for an additional five days.
 - Measure cellular proliferation using a WST-8 formazan assay with a Cell Counting Kit-8 [4] [1].

In Vivo Tumor Xenograft Model (Example: A549 Lung Carcinoma)

- **Purpose:** To evaluate the anti-tumor efficacy of **TAK-593** in vivo [2] [4].
- **Procedure:**
 - Implant human cancer cells (e.g., A549 lung carcinoma cells) subcutaneously into the hind flank of immunodeficient mice (e.g., athymic nude mice).
 - After the tumor xenografts are established, orally administer **TAK-593** or a vehicle control to the animals. A typical dosing regimen used in research is 0.25 mg/kg, administered twice daily [4].
 - Measure tumor volumes at least twice weekly using calipers, calculating volume as length × width² × 1/2.
 - Assess anti-tumor activity by comparing the mean change in tumor volume between the control and treated groups, often expressed as a Treated/Control ratio (T/C %) [2].

TAK-593 Anti-Angiogenic Signaling Pathway

The diagram below illustrates the core signaling pathway through which **TAK-593** exerts its anti-angiogenic and anti-tumor effects.



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This diagram shows that **TAK-593** acts as a competitive inhibitor at the ATP-binding site of VEGFR2 and PDGFR β , blocking the receptor activation and subsequent downstream signaling that drives angiogenesis [2].

Frequently Asked Questions for Troubleshooting

Q1: Why are potent anti-tumor effects observed with TAK-593 despite low plasma concentrations in animal models? This is due to the compound's **unique long residence time** on its target kinases. **TAK-593** is a slow-binding inhibitor that forms a very stable complex with VEGFR2, leading to sustained inhibition of kinase activity and downstream phosphorylation long after the compound has been cleared from the systemic circulation [2]. Always monitor pharmacodynamic markers (like phospho-VEGFR2 levels in tissues) in addition to pharmacokinetic levels for a complete efficacy picture [2].

Q2: What is the recommended formulation for in vivo studies, given TAK-593's low water solubility? For oral administration in pre-clinical studies, **TAK-593** was commonly prepared as a suspension in **0.5% (w/v) methylcellulose solution** [2]. For in vitro use, prepare a 10-48.5 mg/mL stock solution in **DMSO** and further dilute it in aqueous buffers. The solubility in pure DMSO is at least 48.5 mg/mL (108.9 mM) [4] [1].

Q3: Does TAK-593 have applications beyond oncology research? Yes, research has explored its potential in ophthalmology. A **TAK-593** ophthalmic emulsion was developed for non-invasive eye drop administration to treat age-related macular degeneration (AMD), showing efficacy in a laser-induced choroidal neovascularization model comparable to anti-VEGF antibody injection [5] [6]. This demonstrates its potential for local administration to treat angiogenic diseases.

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References

1. - TAK | VEGFR and PDGFR inhibitor | CAS 1005780-62-0 | Buy... 593 [invivochem.com]
2. Anti-angiogenic and anti-tumor effects of TAK - 593 , a potent and... [pmc.ncbi.nlm.nih.gov]
3. Anti-angiogenic and anti-tumor effects of TAK-593, a potent ... [pubmed.ncbi.nlm.nih.gov]
4. - TAK | CAS... | Manufacturer BioCrick 593 [biocrick.com]
5. Potential of TAK-593 Ophthalmic Emulsion for the ... [jstage.jst.go.jp]
6. Potential of TAK-593 Ophthalmic Emulsion for the ... [pubmed.ncbi.nlm.nih.gov]

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